

Application Notes and Protocols for ent-Thiamphenicol Powder

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Compound of Interest

Compound Name: *ent-Thiamphenicol*

Cat. No.: *B1683590*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines and protocols for the proper handling, storage, and application of **ent-Thiamphenicol** powder in a research setting. **ent-Thiamphenicol** is the enantiomer of Thiamphenicol, a broad-spectrum antibiotic.[1] The information provided is intended to ensure the integrity of the compound and the reproducibility of experimental results.

Product Information

- Name: **ent-Thiamphenicol**
- Synonyms: ent-Thiophenicol, ent-Dextrosulphenidol[1]
- Appearance: White to off-white crystalline powder or crystal.[2][3]
- Mechanism of Action: **ent-Thiamphenicol**, like its isomer, is an antibiotic that acts by binding to the 50S ribosomal subunit of bacteria. This binding inhibits peptidyl transferase activity, which is crucial for the formation of peptide bonds during protein synthesis. The ultimate effect is bacteriostatic, halting bacterial growth and reproduction.[1]

Handling and Storage

Proper handling and storage are critical to maintain the stability and activity of **ent-Thiamphenicol** powder.

2.1. Personal Protective Equipment (PPE)

When handling **ent-Thiamphenicol** powder, it is essential to use appropriate personal protective equipment to avoid inhalation, and contact with skin and eyes. This includes:

- Safety glasses or goggles
- Gloves
- Lab coat
- Use in a well-ventilated area or a fume hood.

2.2. Storage Conditions

Store the solid powder in a tightly sealed container in a cool, dry, and well-ventilated area. Protect from light and moisture. For long-term stability, specific temperature conditions are recommended.

Table 1: Recommended Storage Conditions for **ent-Thiamphenicol** Powder and Stock Solutions

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	≥ 4 years	Keep container tightly sealed and protected from light.
Room Temperature	Short-term	Permissible for shipping if less than 2 weeks.	
Stock Solution (in DMSO)	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.
-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.	
Aqueous Solution	2-8°C	Not recommended for more than one day.	Prepare fresh before use.

Solubility and Solution Preparation

ent-Thiamphenicol is sparingly soluble in water but soluble in organic solvents.

Table 2: Solubility of Thiamphenicol in Common Solvents

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	~30 mg/mL	
Dimethylformamide (DMF)	~30 mg/mL	
Ethanol	~200 µg/mL	
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	
Acetonitrile	Soluble	
Methanol	Soluble	
Water	Sparingly soluble	

Protocol 1: Preparation of a 10 mg/mL Stock Solution in DMSO

Materials:

- **ent-Thiamphenicol** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Calibrated analytical balance
- Pipettes and sterile filter tips

Procedure:

- In a sterile environment (e.g., a laminar flow hood), weigh the desired amount of **ent-Thiamphenicol** powder using a calibrated analytical balance. For a 10 mg/mL stock solution, weigh 10 mg of the powder.
- Aseptically add the appropriate volume of anhydrous DMSO to the powder. To prepare a 10 mg/mL solution, add 1 mL of DMSO to the 10 mg of **ent-Thiamphenicol**.

- Vortex the solution until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into sterile microcentrifuge tubes or cryovials in volumes appropriate for your experiments to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Note: When preparing aqueous working solutions from the DMSO stock, it is recommended to first dissolve the **ent-Thiamphenicol** in DMSO and then dilute with the aqueous buffer of choice. We do not recommend storing aqueous solutions for more than one day.

Experimental Protocols

Protocol 2: In Vitro Antibacterial Susceptibility Testing (Minimum Inhibitory Concentration - MIC)

This protocol outlines a general method for determining the MIC of **ent-Thiamphenicol** against a bacterial strain using the broth microdilution method.

Materials:

- **ent-Thiamphenicol** stock solution (e.g., 1 mg/mL in DMSO)
- Bacterial culture in logarithmic growth phase
- Appropriate sterile broth medium (e.g., Mueller-Hinton Broth)
- Sterile 96-well microtiter plates
- Multichannel pipette
- Incubator

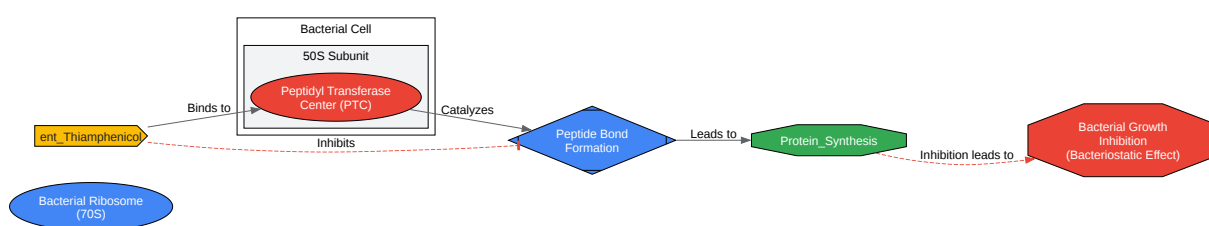
Procedure:

- Prepare serial two-fold dilutions of the **ent-Thiamphenicol** stock solution in the broth medium in the wells of a 96-well plate. The final concentration range should typically span from a high concentration (e.g., 128 µg/mL) to a low concentration (e.g., 0.25 µg/mL).

- Include a positive control well (broth with bacteria, no drug) and a negative control well (broth only).
- Inoculate each well (except the negative control) with the bacterial suspension to achieve a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
- Incubate the plate at the optimal temperature for the specific bacterial strain (e.g., 37°C) for 18-24 hours.
- After incubation, determine the MIC by visually inspecting the wells for turbidity. The MIC is the lowest concentration of **ent-Thiamphenicol** that completely inhibits visible bacterial growth.

Visualizations

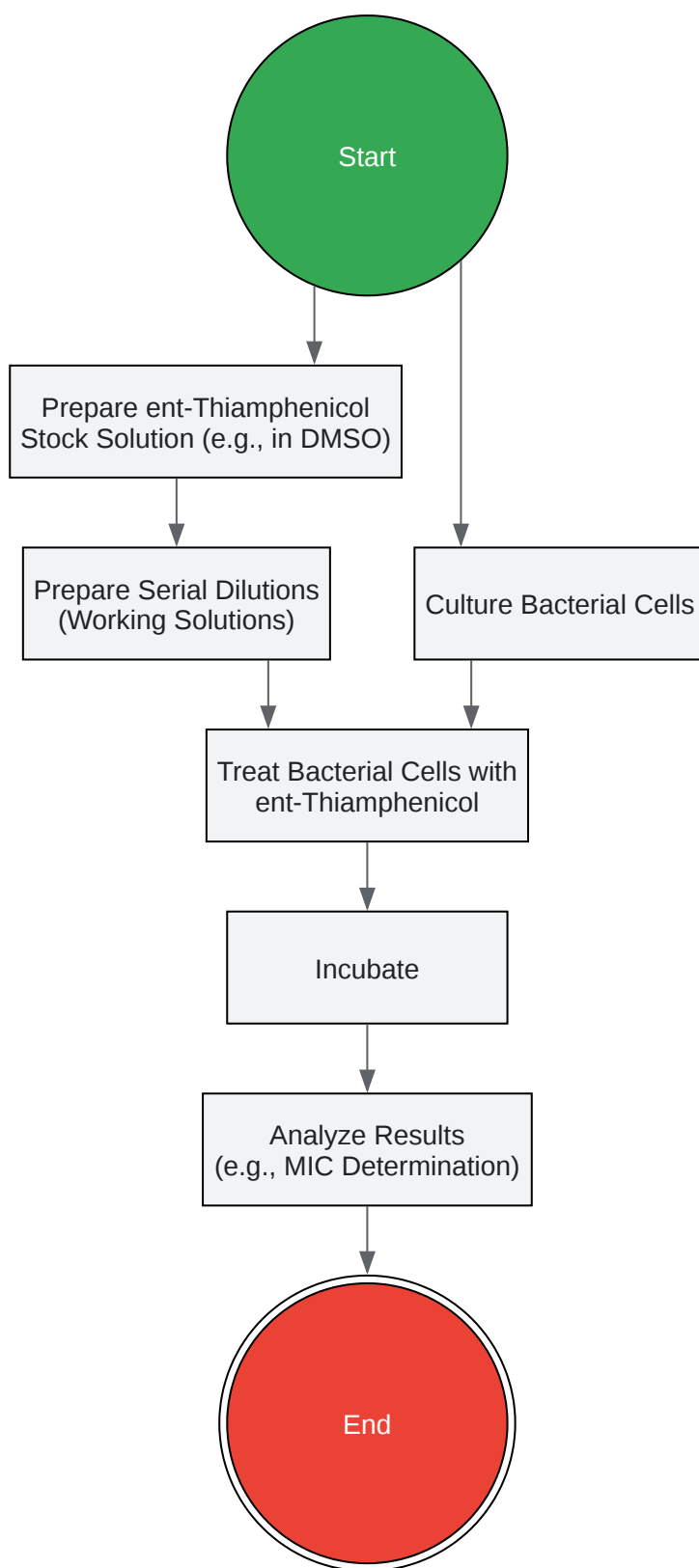
Diagram 1: Mechanism of Action of **ent-Thiamphenicol**



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Caption: Mechanism of action of **ent-Thiamphenicol**.

Diagram 2: General Experimental Workflow for In Vitro Studies



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Caption: General workflow for in vitro antibacterial studies.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Thiamphenicol | 15318-45-3 [chemicalbook.com]
- 3. Thiamphenicol CAS#: 15318-45-3 [m.chemicalbook.com]
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